

Acetyl Triethyl Citrate (ATEC): A Technical Guide to its Biodegradability and Environmental Impact

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Compound of Interest

Compound Name: *Acetyl triethyl citrate*

Cat. No.: *B1665431*

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Introduction

Acetyl Triethyl Citrate (ATEC), a triester of citric acid, has emerged as a prominent plasticizer and solvent in a multitude of industries, including pharmaceuticals, food and beverage, cosmetics, and polymer manufacturing.^{[1][2]} Its rising adoption is largely driven by its favorable safety profile and its role as a viable alternative to traditional phthalate-based plasticizers.^[3] For researchers, scientists, and drug development professionals, a comprehensive understanding of ATEC's environmental fate and ecotoxicological profile is paramount for responsible product development and environmental risk assessment. This technical guide provides an in-depth analysis of the biodegradability and environmental impact of ATEC, grounded in scientific literature and standardized testing protocols.

Chemical and Physical Properties

A clear, odorless, and virtually colorless oily liquid, ATEC's chemical structure and physical properties are fundamental to its function and environmental behavior.

Property	Value	Source
Chemical Formula	<chem>C14H22O8</chem>	[1]
Molecular Weight	318.32 g/mol	[1]
CAS Number	77-89-4	[1]
Water Solubility	Slightly soluble	[1]
Boiling Point	228 °C	[1]
Melting Point	-42 °C	[1]

Biodegradability Assessment

The environmental persistence of a chemical is a critical factor in its overall environmental impact. ATEC is widely recognized as a "readily biodegradable" substance, a classification based on rigorous testing according to internationally accepted guidelines.[\[4\]](#)

Aerobic Biodegradation

Aerobic biodegradation, the breakdown of a substance by microorganisms in the presence of oxygen, is the primary degradation pathway for ATEC in many environmental compartments. The standard method for assessing ready aerobic biodegradability is the OECD 301 series of tests.[\[5\]](#)

OECD 301B: CO₂ Evolution Test

The OECD 301B test, also known as the Modified Sturm Test, is a stringent method for determining the ultimate biodegradability of an organic compound.[\[6\]](#) While specific percentage degradation data for ATEC from a single study is not readily available in the public domain, its consistent classification as "readily biodegradable" signifies that it meets the pass criterion of >60% mineralization to CO₂ within a 28-day period, including a 10-day window where this level of degradation is achieved.[\[7\]](#)[\[8\]](#)

Experimental Protocol: OECD 301B - CO₂ Evolution Test

Objective: To determine the ready aerobic biodegradability of a test substance by measuring the amount of carbon dioxide evolved.

Principle: A pre-determined concentration of the test substance is incubated in a mineral medium with a microbial inoculum (typically activated sludge). The mixture is aerated with CO₂-free air, and the CO₂ produced from the biodegradation of the test substance is trapped in a solution of barium hydroxide or sodium hydroxide. The amount of CO₂ produced is then determined by titration of the remaining hydroxide.[4]

Step-by-Step Methodology:

- **Preparation of Test Medium:** A mineral salt medium containing essential nutrients for microbial growth is prepared.
- **Inoculum Preparation:** Activated sludge from a domestic wastewater treatment plant is collected and prepared to ensure a consistent microbial population.
- **Test Flask Setup:** Test flasks are prepared containing the mineral medium, the test substance (ATEC), and the inoculum. Control flasks containing only the inoculum and the medium, and reference flasks with a readily biodegradable substance (e.g., sodium benzoate) are also prepared.[5]
- **Incubation:** The flasks are incubated at a constant temperature (typically 20-25°C) in the dark for 28 days.[4]
- **CO₂ Trapping and Measurement:** A continuous stream of CO₂-free air is passed through the test flasks. The evolved CO₂ is bubbled through a series of gas-washing bottles containing a known concentration of barium or sodium hydroxide.[4]
- **Titration:** At regular intervals, the hydroxide solution is titrated to determine the amount of CO₂ absorbed.
- **Calculation of Biodegradation:** The percentage of biodegradation is calculated as the ratio of the cumulative amount of CO₂ produced to the theoretical maximum amount of CO₂ (ThCO₂) that could be produced from the complete oxidation of the test substance.[6]

Experimental workflow for the OECD 301B CO₂ Evolution Test.

Anaerobic Biodegradation

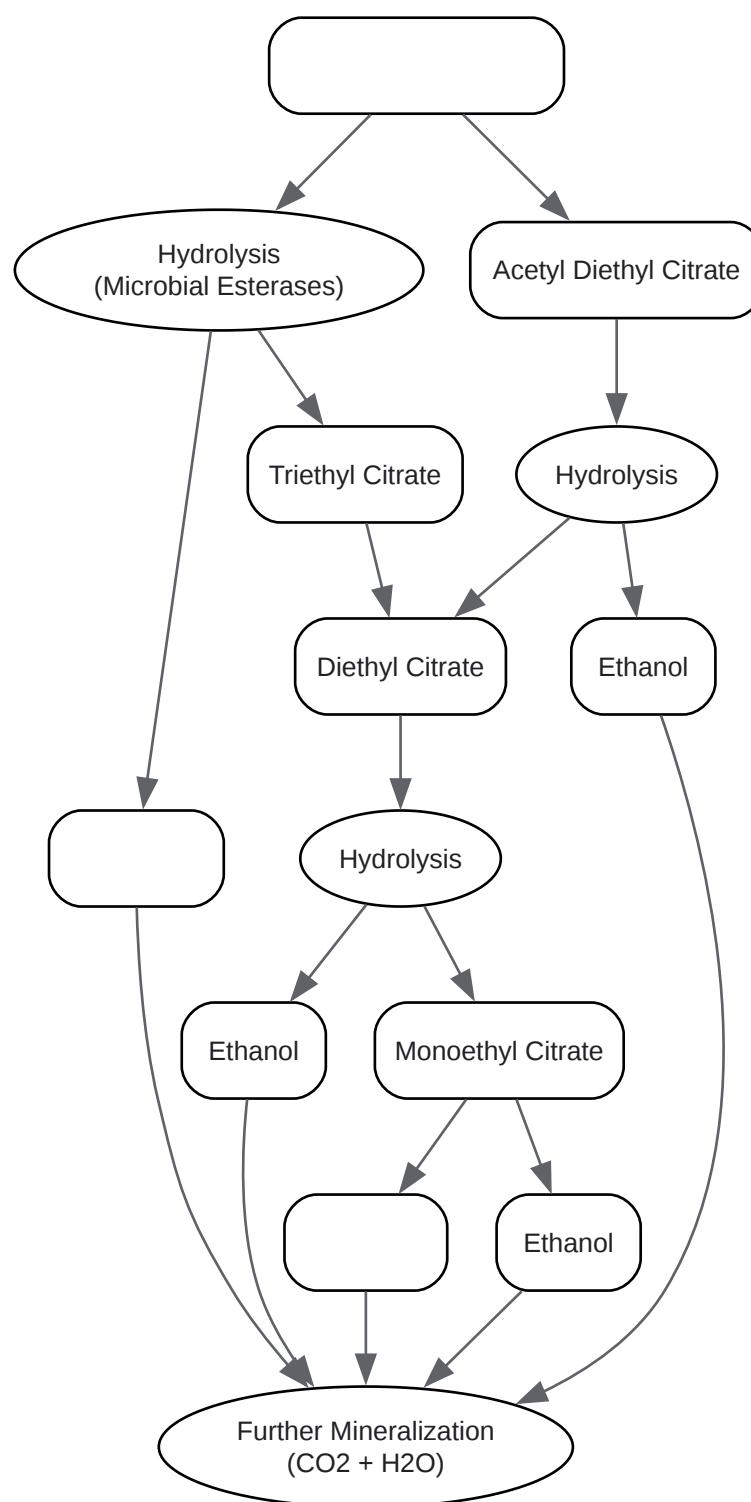
Anaerobic biodegradation, occurring in environments devoid of oxygen such as sediments and anaerobic digesters, is another important degradation pathway. While specific studies on the anaerobic biodegradation of ATEC are limited, the degradation of its core components, citrate and esters, is well-documented. Citrate can be readily degraded by a variety of anaerobic microorganisms.^[9] The initial step in the anaerobic degradation of esters is typically hydrolysis to the corresponding alcohol and carboxylic acid.^[10] Therefore, it is scientifically plausible to expect that ATEC will undergo anaerobic biodegradation, likely at a slower rate than aerobic degradation.

Degradation Pathway of Acetyl Triethyl Citrate

The primary mechanism for the environmental degradation of ATEC is the hydrolysis of its ester bonds, a process that can be both abiotic and microbially mediated.^[11] This process is analogous to the metabolic pathway observed in mammals.^[11] The hydrolysis of ATEC proceeds in a stepwise manner, leading to the formation of progressively smaller and more water-soluble compounds.

The proposed environmental degradation pathway is as follows:

- **Initial Hydrolysis:** The acetyl group and one of the ethyl ester groups are cleaved, yielding triethyl citrate and acetic acid, or acetyl diethyl citrate and ethanol, respectively.
- **Subsequent Hydrolysis:** The remaining ester linkages are sequentially hydrolyzed by esterase enzymes produced by a wide range of microorganisms.^[11]
- **Final Mineralization:** The ultimate degradation products are citric acid, acetic acid, and ethanol. These are all simple, naturally occurring organic compounds that are readily utilized by a wide variety of microorganisms and are ultimately mineralized to carbon dioxide and water.^{[6][12]}

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*Proposed environmental degradation pathway of **Acetyl Triethyl Citrate**.*

Environmental Impact Assessment

The environmental impact of a chemical is determined by its potential to cause adverse effects in various environmental compartments. The ecotoxicity of ATEC has been evaluated using standardized tests on representative aquatic organisms.

Aquatic Ecotoxicity

Acute aquatic toxicity tests are conducted to determine the concentration of a substance that is lethal or causes other adverse effects to 50% of a test population (LC50 for lethal concentration, EC50 for effective concentration) over a short period.

Trophic Level	Species	Test Guideline	Endpoint	Result
Fish	Lepomis macrochirus (Bluegill)	OECD 203	96-hour LC50	38 mg/L
Aquatic Invertebrates	Daphnia sp.	OECD 202	48-hour EC50	100 mg/L
Algae	e.g., Pseudokirchnerie lla subcapitata	OECD 201	72-hour EC50	Data not available

While a specific EC50 value for algae is not readily available for ATEC, the low toxicity of its final degradation products, citric acid and acetic acid, suggests that the overall impact on algal populations would be minimal.^{[6][12]} Citric acid is of low toxicity to aquatic organisms, and while acetic acid can be moderately toxic, it is readily biodegradable.^{[6][13]}

Experimental Protocol: OECD 202 - Daphnia sp. Acute Immobilisation Test

Objective: To determine the acute toxicity of a substance to Daphnia sp. by assessing their immobilization.

Principle: Young daphnids (less than 24 hours old) are exposed to a range of concentrations of the test substance for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours and compared to a control group.

Step-by-Step Methodology:

- **Test Organism Culture:** A healthy culture of *Daphnia magna* is maintained under controlled laboratory conditions.
- **Preparation of Test Solutions:** A series of test solutions of ATEC at different concentrations are prepared in a suitable culture medium. A control group with no test substance is also prepared.
- **Exposure:** Neonates (<24 hours old) are transferred to the test vessels containing the different concentrations of ATEC.
- **Incubation:** The test vessels are incubated for 48 hours at a constant temperature (typically 20°C) with a defined light-dark cycle.
- **Observation:** At 24 and 48 hours, the number of immobilized daphnids in each vessel is counted. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- **Data Analysis:** The percentage of immobilization at each concentration is calculated, and the 48-hour EC50 value is determined using statistical methods.

*Experimental workflow for the OECD 202 *Daphnia* sp. Acute Immobilisation Test.*

Conclusion

The available scientific evidence strongly supports the conclusion that **Acetyl Triethyl Citrate** possesses a favorable environmental profile. Its classification as "readily biodegradable" indicates a low potential for persistence in aerobic environments. The proposed degradation pathway, initiated by hydrolysis, leads to the formation of simple, naturally occurring substances that are readily mineralized. Furthermore, the acute ecotoxicity data for fish and aquatic invertebrates suggest a low potential for adverse environmental impacts at environmentally relevant concentrations. While data gaps exist, particularly for algal toxicity and anaerobic biodegradation, the overall body of evidence indicates that ATEC is a more environmentally benign alternative to many traditional plasticizers. For researchers and developers, this understanding is crucial for the formulation of sustainable and environmentally responsible products.

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